

solubility profile of 4,7-Dibromo-1,10-phenanthroline in organic solvents

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Compound of Interest

Compound Name: 4,7-Dibromo-1,10-phenanthroline

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Solubility Profile of 4,7-Dibromo-1,10-phenanthroline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4,7-Dibromo-1,10-phenanthroline**. While specific quantitative solubility data in various organic solvents is not extensively documented in publicly available literature, this document offers a detailed experimental protocol for determining these values, alongside a summary of its known physicochemical properties.

Core Compound Properties

A foundational understanding of the physicochemical properties of **4,7-Dibromo-1,10-phenanthroline** is essential for its application in research and development. The following table summarizes key data points for this compound.

Property	Value	Source
Molecular Formula	C ₁₂ H ₆ Br ₂ N ₂	[1]
Molecular Weight	338.00 g/mol	[2]
Melting Point	236 °C	[3]
Boiling Point (Predicted)	466.6 ± 40.0 °C	[3]
Density (Predicted)	1.915 ± 0.06 g/cm ³	[3]
Appearance	White to Yellow powder/crystal	[3]
pKa (Predicted)	3.29 ± 0.10	[3]
CAS Number	156492-30-7	[4]

Qualitative Solubility Assessment

While quantitative data is scarce, the presence of bromine atoms on the phenanthroline backbone is known to influence its reactivity and can affect its solubility and stability in different solvents.[4] Generally, phenanthroline and its derivatives are more soluble in organic solvents than in water. The introduction of substituents can modify these solubility characteristics.[5]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **4,7-Dibromo-1,10-phenanthroline** in various organic solvents. This protocol is a composite of established methods for organic compound solubility testing.[6][7][8]

Objective: To quantitatively determine the solubility of **4,7-Dibromo-1,10-phenanthroline** in a selection of organic solvents at a specified temperature (e.g., 25 °C).

Materials:

- **4,7-Dibromo-1,10-phenanthroline** (purity >98%)
- A selection of organic solvents (e.g., Dimethyl Sulfoxide (DMSO), N,N-Dimethylformamide (DMF), Dichloromethane (DCM), Chloroform, Tetrahydrofuran (THF), Acetonitrile, Methanol,

Ethanol)

- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Vortex mixer
- Thermostatically controlled shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm)

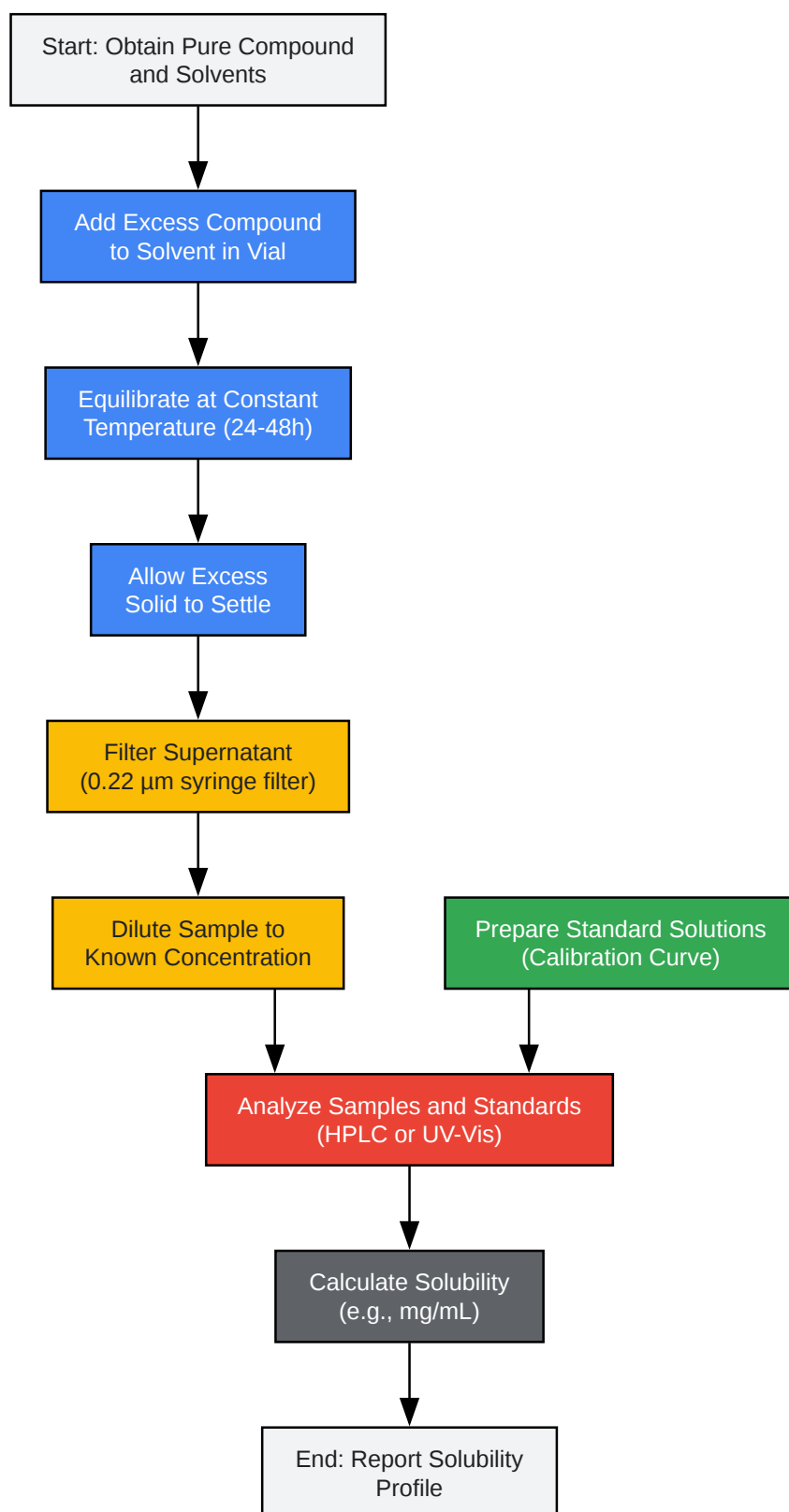
Procedure:

- Preparation of Saturated Solutions (Equilibrium Method):
 - Add an excess amount of **4,7-Dibromo-1,10-phenanthroline** to a series of vials, each containing a known volume (e.g., 1 mL) of a different organic solvent. The excess solid should be clearly visible.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). A consistent concentration over time indicates equilibrium.
- Sample Preparation for Analysis:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to allow the excess solid to settle.

- Carefully withdraw an aliquot of the supernatant using a pipette.
- Filter the aliquot through a 0.22 μm syringe filter to remove any undissolved microparticles.
- Dilute the filtered solution with the same solvent to a concentration within the linear range of the analytical method.
- Quantitative Analysis (HPLC or UV-Vis Spectroscopy):
 - Calibration Curve: Prepare a series of standard solutions of **4,7-Dibromo-1,10-phenanthroline** of known concentrations in the solvent of interest.
 - Analyze the standard solutions using either HPLC or a UV-Vis spectrophotometer to generate a calibration curve of absorbance/peak area versus concentration.
 - Sample Analysis: Analyze the diluted sample solutions under the same conditions as the standards.
 - Concentration Determination: Use the calibration curve to determine the concentration of **4,7-Dibromo-1,10-phenanthroline** in the diluted samples.
- Solubility Calculation:
 - Calculate the concentration of the original saturated solution by multiplying the determined concentration by the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL or mol/L.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for determining the solubility of an organic compound.



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Figure 1: General workflow for solubility determination.

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